

# Vinpocetine N-Oxide in vivo formation and metabolism

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Vinpocetine N-Oxide

CAS No.: 109741-24-4

Cat. No.: S1535971

Get Quote

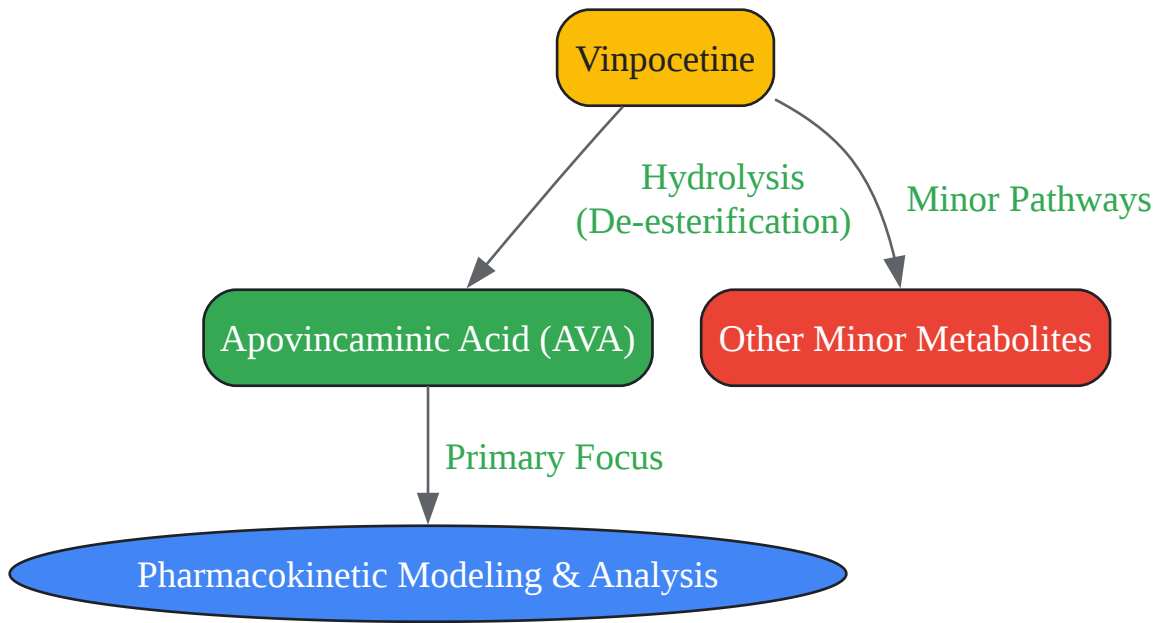
## Established Primary Metabolic Pathway

The consensus across multiple studies is that vinpocetine undergoes rapid and extensive metabolism, primarily through hydrolysis. Its main and active metabolite is **apovincaminic acid (AVA)**, formed by de-esterification [1] [2] [3].

The table below summarizes the key characteristics of this primary metabolite:

Parameter	Description of Apovincaminic Acid (AVA)
Identity	Main, active metabolite of vinpocetine [2] [4].
Formation	Formed via de-esterification (hydrolysis) of the parent vinpocetine compound [1] [4].
Analytical Detection	Quantified in plasma using High-Performance Liquid Chromatography (HPLC) with UV detection [2].
Pharmacokinetic Modeling	Population pharmacokinetic (PopPK) models have been developed for AVA based on clinical studies [2].

The following diagram illustrates this primary metabolic pathway and the associated research focus:



[Click to download full resolution via product page](#)

## Research Focus and Methodology

Recent scientific inquiry has centered on apovincaminic acid (AVA). A 2023 study proposed a population pharmacokinetic (PopPK) model for AVA to optimize dosing for vinpocetine's potential new applications [2].

The experimental protocol for studying AVA typically involves:

- **Study Design:** Open, crossover studies in healthy volunteers receiving single doses of different vinpocetine formulations [2].
- **Sample Collection:** Plasma samples collected at various time points after dosing (e.g., from 0.25 to 10 hours) [2].
- **Analytical Method:** Using validated High-Performance Liquid Chromatography (HPLC) to identify and quantify AVA concentrations in plasma [2].
- **Data Modeling:** Performing population PK analysis using a non-linear mixed-effect modeling approach to characterize AVA exposure [2].

## How to Proceed Further

The absence of "**Vinpocetine N-Oxide**" in the current findings suggests it is not a major or well-characterized metabolite. To deepen your investigation, you could:

- **Consult Specialized Databases:** Search in-depth metabolic and analytical data repositories.
- **Review Metabolite Profiling Studies:** Look for full papers on vinpocetine's metabolic profile that might mention minor pathways.
- **Explore Synthetic Chemistry Literature:** Research on vinpocetine derivative synthesis may provide insights into potential oxidative metabolites.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Uses, Benefits & Dosage Vinpocetine [drugs.com]
2. Clinical Pharmacology of Vinpocetine : Properties Revisited and... [pmc.ncbi.nlm.nih.gov]
3. of Pharmacokinetics and its main metabolite... vinpocetine [link.springer.com]
4. 6 Vinpocetine Benefits + How It Works & Side Effects - SelfDecode...  
[supplements.selfdecode.com]

To cite this document: Smolecule. [Vinpocetine N-Oxide in vivo formation and metabolism]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b1535971#vinpocetine-n-oxide-in-vivo-formation-and-metabolism>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)